

# Technical Guide: GHS Hazard Profile of 4-Chlorobenzoic Anhydride

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## Compound of Interest

Compound Name: 4-Chlorobenzoic anhydride

Cat. No.: B1667317

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Dated: December 22, 2025

## Abstract

This technical guide provides a comprehensive overview of the GHS (Globally Harmonized System of Classification and Labelling of Chemicals) hazard statements associated with **4-Chlorobenzoic anhydride** (CAS No: 790-41-0). While specific quantitative toxicological data from registered studies are not publicly available, this document synthesizes the reported GHS classifications from various sources. Furthermore, it details the standard experimental protocols that form the basis for assigning these hazard classifications, offering researchers a foundational understanding of the potential risks and the methodologies for their assessment.

## GHS Hazard Classification

**4-Chlorobenzoic anhydride**, also known as Bis(4-chlorobenzoic) anhydride, is consistently classified with several GHS hazard statements across chemical databases and supplier safety data sheets. The primary hazards are related to irritation of the skin, eyes, and respiratory tract. An additional hazard of oral toxicity has also been noted by some suppliers.

## Summary of GHS Hazard Statements

The following table summarizes the GHS hazard statements associated with **4-Chlorobenzoic anhydride**.

Hazard Class	Hazard Statement Code	Hazard Statement	Source(s)
Skin Corrosion/Irritation	H315	Causes skin irritation	[1][2]
Serious Eye Damage/Eye Irritation	H319	Causes serious eye irritation	[1][2]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation	[1][2]
Acute Toxicity (Oral)	H302	Harmful if swallowed	[3]

Note: The classification for acute oral toxicity (H302) is reported by some, but not all, sources.

## Toxicological Data

A thorough search of publicly accessible regulatory databases, such as the European Chemicals Agency (ECHA) dissemination platform, and scientific literature did not yield detailed quantitative toxicological data for **4-Chlorobenzoic anhydride** from registration dossiers. The classifications in the ECHA C&L Inventory are based on notifications from a limited number of suppliers and do not currently include endpoint study summaries.[4][5]

The following table reflects the GHS classifications, with the quantitative data fields marked as "Not Available" due to the lack of publicly accessible study results.

GHS Hazard Classification	Endpoint	Species	Route	Result	GHS Category
H315: Causes skin irritation	Skin Irritation	Rabbit	Dermal	Not Available	Category 2
H319: Causes serious eye irritation	Eye Irritation	Rabbit	Ocular	Not Available	Category 2A
H335: May cause respiratory irritation	Respiratory Irritation	Rat	Inhalation	Not Available	Category 3
H302: Harmful if swallowed	Acute Oral Toxicity (LD50)	Rat	Oral	Not Available	Category 4

## Standardized Experimental Protocols

The GHS hazard classifications for skin irritation, eye irritation, and respiratory irritation are determined through standardized test guidelines established by the Organisation for Economic Co-operation and Development (OECD). These protocols ensure data consistency and reliability for chemical hazard assessment.

### Skin Irritation: OECD Test Guideline 404

The potential for a substance to cause skin irritation is typically assessed using the OECD Test Guideline 404: Acute Dermal Irritation/Corrosion.<sup>[6][7][8]</sup> This in vivo test provides information on the health hazards likely to arise from a single dermal application of a test substance.

Methodology:

- Test Animals: The albino rabbit is the preferred species for this test.<sup>[7]</sup>

- Application: A single dose of 0.5 g of the solid test substance is applied to a small area of clipped skin (approximately 6 cm<sup>2</sup>).<sup>[7]</sup> An untreated area of skin on the same animal serves as a control. The application site is covered with a gauze patch and a semi-occlusive dressing.
- Exposure: The exposure period is typically 4 hours, after which the residual test substance is removed.<sup>[7]</sup>
- Observation: The skin is examined for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. Observations continue for up to 14 days to assess the reversibility of any observed effects.<sup>[7]</sup>
- Scoring: The severity of erythema and edema is scored on a scale of 0 to 4. A substance is classified as a skin irritant (Category 2) if it produces a mean score of  $\geq 2.3$  and  $\leq 4.0$  for either erythema or edema in at least 2 of 3 tested animals, or if the inflammation persists in at least 2 animals at the end of the 14-day observation period.

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Caption: Workflow for determining skin irritation potential according to OECD Guideline 404.

## Eye Irritation: OECD Test Guideline 405

To determine if a substance causes serious eye irritation, OECD Test Guideline 405: Acute Eye Irritation/Corrosion is employed.<sup>[9][10][11]</sup> This guideline outlines the procedure for applying a test substance to the eye of an animal to assess the potential for ocular damage.

### Methodology:

- Test Animals: Healthy adult albino rabbits are used for this test.<sup>[9]</sup>
- Application: A single dose of the test substance (typically 0.1 g for solids) is instilled into the conjunctival sac of one eye of the animal.<sup>[10]</sup> The other eye remains untreated and serves as a control.

- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application.[10] The evaluation includes scoring lesions of the cornea (opacity), iris, and conjunctiva (redness and swelling). The observation period can be extended up to 21 days to assess the reversibility of the effects.[9]
- Scoring: A detailed scoring system is used to quantify the observed effects. A substance is classified as causing serious eye irritation (Category 2A) if it produces, in at least 2 of 3 tested animals, a positive response of: corneal opacity  $\geq 1$ , iritis  $\geq 1$ , conjunctival redness  $\geq 2$ , or conjunctival edema  $\geq 2$ , and the effects are fully reversible within 21 days.

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Caption: Workflow for determining eye irritation potential according to OECD Guideline 405.

## Respiratory Irritation: OECD Test Guideline 403

The potential for a substance to cause respiratory irritation is typically evaluated based on data from an acute inhalation toxicity study, such as OECD Test Guideline 403: Acute Inhalation Toxicity.[12][13][14] While the primary endpoint of this study is mortality (LC50), clinical signs of respiratory tract irritation are also recorded and used for classification.

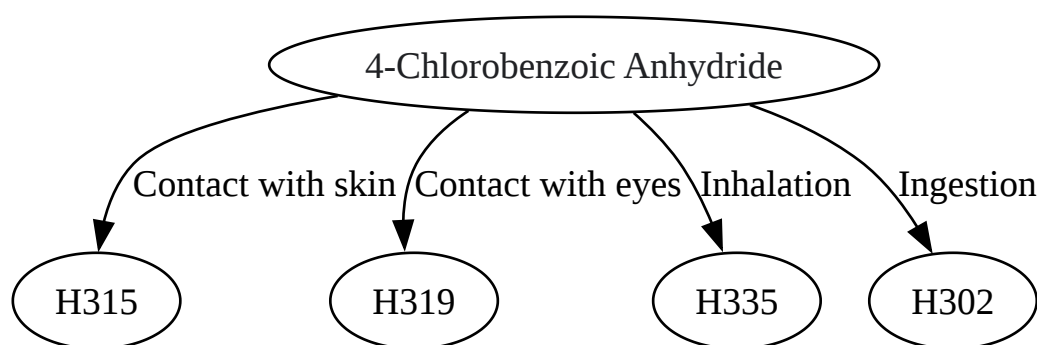
### Methodology:

- Test Animals: Young adult rats are the preferred species.[14]
- Exposure: Animals are exposed to the test substance, usually as a dust or aerosol, in an inhalation chamber for a defined period, typically 4 hours.[12][13] A range of concentrations is tested to determine a dose-response relationship.
- Observation: Animals are observed for clinical signs of toxicity, including signs of respiratory irritation (e.g., labored breathing, nasal discharge), during and after exposure. The observation period is at least 14 days.[12][13]
- Classification: A substance may be classified as causing respiratory irritation (Category 3) based on the observation of transient irritant effects, such as respiratory tract inflammation,

which are reversible. This is often supported by histopathological findings in the respiratory tract.

## Logical Relationship of GHS Hazards

The GHS hazard statements for **4-Chlorobenzoic anhydride** are interconnected, stemming from its reactive nature as an anhydride. Upon contact with moisture on biological surfaces (skin, eyes, mucous membranes), it can hydrolyze to 4-chlorobenzoic acid, which is also an irritant. This reactivity is the likely underlying cause of the observed irritant effects.



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Caption: Relationship between **4-Chlorobenzoic Anhydride** and its GHS hazard classifications.

## Conclusion

**4-Chlorobenzoic anhydride** is classified under GHS as a substance that causes skin, eye, and respiratory irritation, and is potentially harmful if swallowed. While comprehensive, publicly available toxicological studies are lacking, the consistency of these classifications from multiple sources warrants handling this chemical with appropriate personal protective equipment (gloves, safety glasses, and respiratory protection where dusts may be generated) in a well-ventilated area. The experimental protocols outlined in this guide, based on OECD guidelines, represent the standard methodologies for generating the data required for a definitive GHS classification. Researchers should consult the most recent Safety Data Sheet (SDS) from their supplier for the most up-to-date information.

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